

# Azido-PEG8-Azide: A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Azido-PEG8-Azide

Cat. No.: B8252066

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and application of **Azido-PEG8-Azide**. Designed for professionals in research and drug development, this document outlines critical safety protocols, summarizes key quantitative data, and offers detailed experimental methodologies for its principal application in bioorthogonal chemistry.

## Chemical Identification and Properties

**Azido-PEG8-Azide** is a homobifunctional crosslinker featuring a discrete polyethylene glycol (PEG) spacer of eight ethylene glycol units, terminated at both ends by an azide group. This structure imparts water solubility and allows for its use in aqueous environments for bioconjugation reactions.<sup>[1]</sup> The azide moieties are highly reactive with alkynes in "click chemistry" reactions, forming stable triazole linkages.

Table 1: Chemical and Physical Properties of **Azido-PEG8-Azide**

Property	Value	Reference
Chemical Name	Azido-PEG8-azide	[1]
Synonyms	1,23-Diazido- 3,6,9,12,15,18,21- heptaoxatricosane	
CAS Number	361543-07-9	[1][2]
Molecular Formula	C18H36N6O8	[2]
Molecular Weight	464.51 g/mol	
Appearance	Solid or viscous liquid	
Purity	≥98%	
Solubility	Water, DMSO, DCM, DMF	

## Safety and Hazard Information

As an organic azide, **Azido-PEG8-Azide** requires careful handling to mitigate potential risks. While the relatively high molecular weight and carbon-to-nitrogen ratio of **Azido-PEG8-Azide** reduce its explosive potential compared to smaller organic azides, adherence to safety protocols is mandatory.

Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Classification	Precautionary Statement Codes	Reference
Acute Toxicity, Oral	Category 4	P264, P270, P301 + P312, P330, P501	
Acute Aquatic Toxicity	Category 1	P273, P391, P501	
Chronic Aquatic Toxicity	Category 1	P273, P391, P501	

Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability and safety of **Azido-PEG8-Azide**.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

## Safe Handling Practices

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.

- Prevent contact with skin and eyes.
- Do not use metal spatulas or other metal utensils to handle the compound, as this can lead to the formation of shock-sensitive metal azides. Use plastic or ceramic spatulas.
- Avoid contact with strong acids, oxidizing agents, and heavy metals. Mixing azides with acids can form the highly toxic and explosive hydrazoic acid.
- Do not use chlorinated solvents such as dichloromethane or chloroform as reaction media, as this can result in the formation of explosive di- and tri-azidomethane.

## Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.
- Protect from light. Store in an amber vial or a light-blocking container.

## Experimental Protocol: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **Azido-PEG8-Azide** is in CuAAC, a highly efficient and specific click chemistry reaction for bioconjugation. The following is a general protocol for labeling an alkyne-modified biomolecule.

### Materials

- Alkyne-modified biomolecule (e.g., protein, oligonucleotide)
- **Azido-PEG8-Azide**
- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris(benzyltriazolylmethyl)amine (TBTA) as a copper(I)-stabilizing ligand
- Sodium ascorbate (freshly prepared solution)

- Phosphate-buffered saline (PBS), pH 7.4
- Dimethylsulfoxide (DMSO)
- Purification system (e.g., size-exclusion chromatography, dialysis)

## Reagent Preparation

- **Azido-PEG8-Azide** Stock Solution: Prepare a 10 mM stock solution in DMSO.
- Alkyne-Modified Biomolecule Solution: Dissolve the biomolecule in PBS at a concentration of 1-5 mg/mL.
- Copper(II) Sulfate Stock Solution: Prepare a 20 mM stock solution in deionized water.
- THPTA/TBTA Ligand Stock Solution: Prepare a 100 mM stock solution in deionized water or DMSO.
- Sodium Ascorbate Stock Solution: Prepare a 100 mM stock solution in deionized water immediately before use.

## Reaction Procedure

- In a microcentrifuge tube, combine the alkyne-modified biomolecule with the desired molar excess of **Azido-PEG8-Azide**.
- In a separate tube, premix the  $\text{CuSO}_4$  and THPTA/TBTA ligand solutions in a 1:5 molar ratio and let it stand for 2-3 minutes to form the copper-ligand complex.
- Add the copper-ligand complex to the biomolecule/azide mixture.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution. The final concentration of sodium ascorbate should be approximately 5 mM.
- Gently mix the reaction and incubate at room temperature for 1-2 hours. The reaction can be performed at 4°C for overnight incubation if the biomolecule is sensitive to room temperature.

- Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS, SDS-PAGE).
- Upon completion, purify the conjugated biomolecule using a suitable method such as size-exclusion chromatography or dialysis to remove unreacted reagents and byproducts.

## First Aid and Spill Procedures

### First Aid Measures

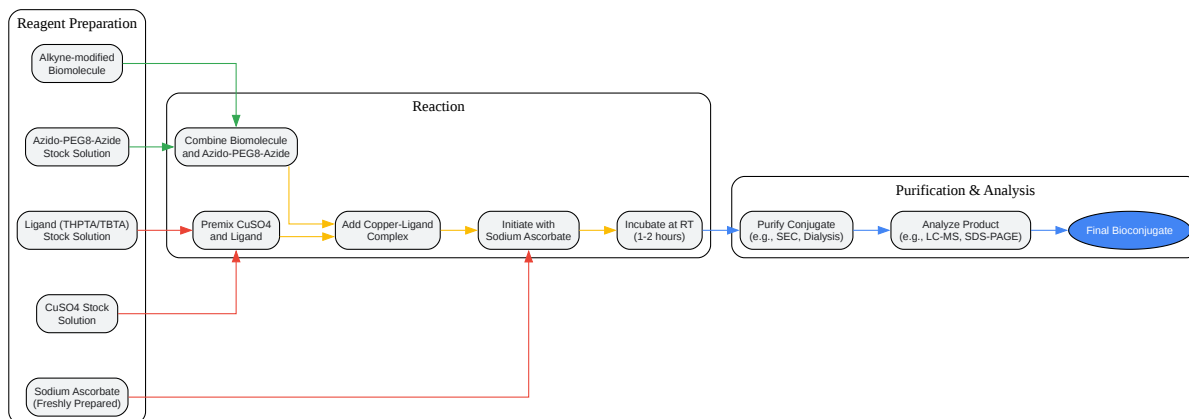
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** If swallowed, wash out mouth with water provided person is conscious. Call a physician.

### Spill and Disposal Procedures

- **Spill Cleanup:** Wear appropriate PPE. Absorb spills with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Decontaminate the spill area with a suitable cleaning agent.
- **Waste Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not dispose of down the drain. Azide-containing waste should be collected separately and clearly labeled.

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for a Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction using **Azido-PEG8-Azide**.



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Caption: Experimental workflow for bioconjugation via CuAAC using **Azido-PEG8-Azide**.

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## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- [2. ucd.ie \[ucd.ie\]](#)
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